A Comparative Guide to the Structural Activity Relationship of Dimethyl-Substituted Phenethylamines

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Compound of Interest

Compound Name:	*3,4-Dimethylphenethylamine*
CAS No.:	*17283-14-6*
Cat. No.:	*B095429*

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This guide provides an in-depth technical comparison of dimethyl-substituted phenethylamine isomers, offering researchers, scientists, and drug development professionals a comprehensive understanding of their structural activity relationships (SAR). By examining the subtle yet significant impact of the positioning of two methyl groups on the phenethylamine scaffold, we can elucidate the resulting variations in pharmacological effects, primarily at monoamine transporters and serotonin receptors.

Introduction: The Phenethylamine Scaffold and the Influence of Dimethyl Substitution

The phenethylamine backbone is a foundational structure for a vast array of neuroactive compounds, including endogenous neurotransmitters like dopamine and norepinephrine, as well as a wide range of synthetic stimulants and hallucinogens.[1] Chemical modifications to this core structure can dramatically alter a compound's affinity and efficacy for various biological targets, thereby shaping its pharmacological profile.

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The addition of two methyl groups to the phenyl ring of the phenethylamine molecule creates a series of positional isomers, each with a unique spatial and electronic configuration. This guide will explore the SAR of these isomers, focusing on how the placement of these methyl groups influences their interaction with the dopamine transporter (DAT), norepinephrine transporter (NET), serotonin transporter (SERT), and key serotonin receptors, particularly the 5-HT2A and 5-HT2C subtypes. While direct, comprehensive experimental data for all dimethyl-substituted isomers is not extensively available in the current literature, we can draw valuable insights from related compounds, such as dimethoxy-substituted phenethylamines and amphetamine derivatives, to build a predictive SAR model.

Comparative Analysis of Dimethyl-Substituted Phenethylamine Isomers

The position of the two methyl groups on the phenyl ring dictates the overall shape and electronic distribution of the molecule, which in turn governs its ability to bind to and activate or inhibit its biological targets.

Chemical Structures of Dimethyl-Phenethylamine Isomers

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Dimethyl-Phenethylamine Positional Isomers

2,3-DMA	2,4-DMA	2,5-DMA	2,6-DMA	3,4-DMA	3,5-DMA
2,3-Dimethylphenethylamine	2,4-Dimethylphenethylamine	2,5-Dimethylphenethylamine	2,6-Dimethylphenethylamine	3,4-Dimethylphenethylamine	3,5-Dimethylphenethylamine

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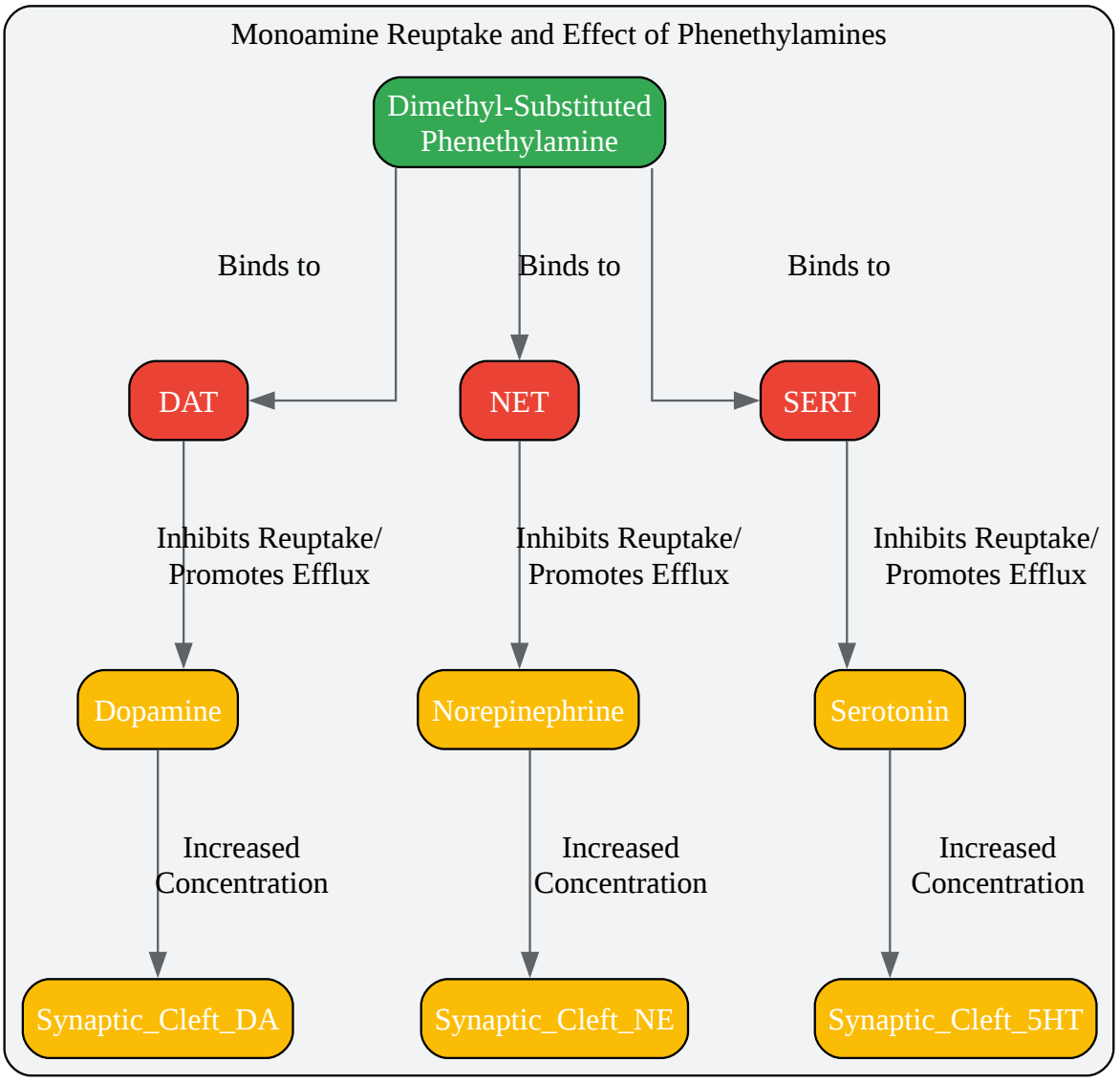

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Caption: Interaction of dimethyl-substituted phenethylamines with monoamine transporters.

The potency and selectivity of dimethyl-substituted phenethylamines for DAT, NET, and SERT will largely depend on the substitution pattern. For instance, based on amphetamine and its analogs, compounds with substitutions at the 3 and 4 positions often exhibit significant activity at all three transporters. [2]

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Interaction with Serotonin 5-HT2A Receptors

The 5-HT2A receptor is the primary target for classic psychedelic phenethylamines. Agonism at this receptor initiates a signaling cascade that is believed to be responsible for the hallucinogenic effects.

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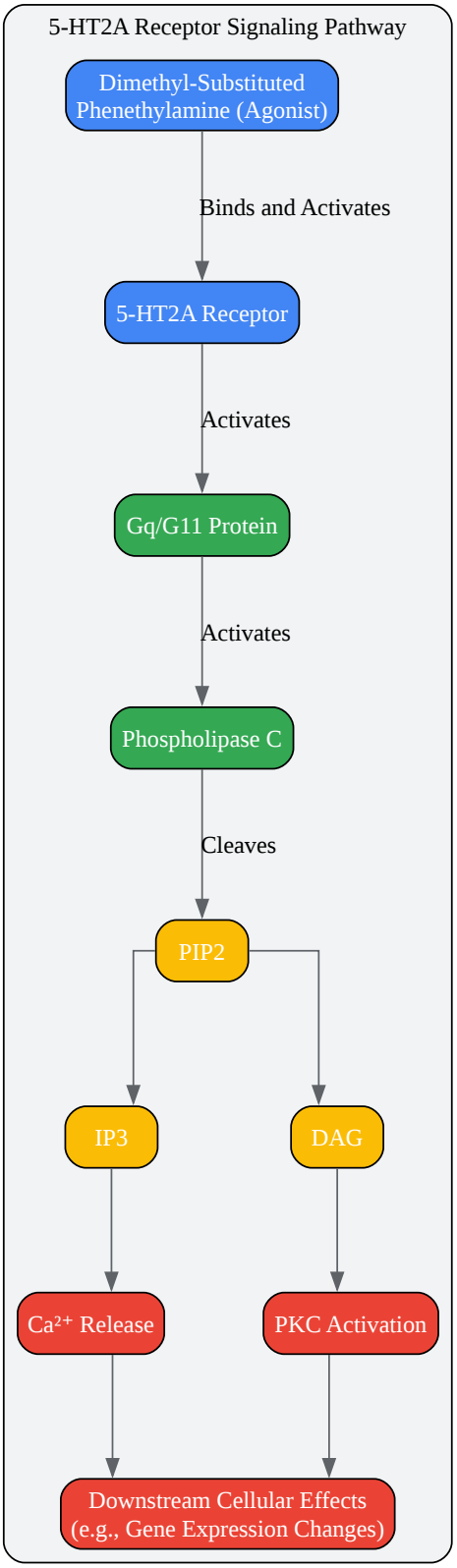

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Caption: Simplified 5-HT2A receptor signaling cascade initiated by an agonist.

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The affinity and efficacy of dimethyl-substituted phenethylamines at the 5-HT2A receptor are expected to be highly dependent on the isomer. As previously discussed, the 2,5-substitution pattern is generally favorable for 5-HT2A agonism in related series. [3]

Comparative Data Summary

The following table summarizes the known and inferred pharmacological properties of dimethyl-substituted phenethylamine isomers. It is important to note that much of this is based on extrapolation from related compounds due to a lack of direct comparative studies.

Isomer	Monoamine Transporter Activity (Predicted)	5-HT2A/2C Receptor Activity (Predicted)	Notes
2,3-DMA	Weak	Very Low Affinity	Based on data for 2,3-dimethoxyamphetamine. [4]
2,4-DMA	Unknown	Unknown	Limited data available.
2,5-DMA	Moderate	Moderate to High Affinity/Agonism	Inferred from the activity of 2,5-dimethoxy analogs. [3]
2,6-DMA	Inactive	Inactive	Steric hindrance likely prevents binding. [5]
3,4-DMePEA	Likely Substrate at DAT/NET/SERT	Possible Affinity	Structurally related to MDMA and mescaline. [6]
3,5-DMA	Unknown	Unknown	Limited data available.

Experimental Protocols

To rigorously determine the SAR of these compounds, standardized in vitro assays are essential. The following are detailed protocols for key experiments.

Radioligand Binding Assay

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This assay measures the affinity of a compound for a specific receptor by assessing its ability to displace a radiolabeled ligand.

Objective: To determine the binding affinity (Ki) of dimethyl-substituted phenethylamine isomers for monoamine transporters and serotonin receptors.

Methodology:

- Cell Culture and Membrane Preparation:
  - Culture HEK-293 cells (or another suitable cell line) stably expressing the human transporter (DAT, NET, or SERT) or receptor (e.g., 5-HT2A, 5-HT2C) of interest.
  - Harvest the cells and prepare cell membranes by homogenization and centrifugation.
- Binding Assay:
  - Incubate the prepared cell membranes with a specific radioligand (e.g., [^{3}H]WIN 35,428 for DAT, [^{3}H]nisoxetine for NET, [^{3}H]citalopram for SERT, [^{3}H]ketanserin for 5-HT2A) at a concentration near its Kd.
  - Add increasing concentrations of the unlabeled dimethyl-substituted phenethylamine isomer.
  - Incubate to allow for binding equilibrium to be reached.
- Separation and Scintillation Counting:
  - Separate the bound from unbound radioligand by rapid filtration through glass fiber filters.
  - Wash the filters to remove non-specifically bound radioligand.
  - Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
  - Plot the percentage of specific binding against the logarithm of the competitor concentration.

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- Determine the IC50 value (the concentration of the competitor that inhibits 50% of specific binding) from the resulting sigmoidal curve.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Neurotransmitter Uptake Assay

This functional assay measures a compound's ability to inhibit the reuptake of a neurotransmitter into cells expressing the corresponding transporter.

Objective: To determine the potency (IC50) of dimethyl-substituted phenethylamine isomers to inhibit dopamine, norepinephrine, or serotonin uptake.

Methodology:

- Cell Culture:
  - Culture HEK-293 cells (or another suitable cell line) stably expressing the human transporter (DAT, NET, or SERT) of interest in 96-well plates.
- Uptake Inhibition Assay:
  - Pre-incubate the cells with increasing concentrations of the dimethyl-substituted phenethylamine isomer.
  - Initiate uptake by adding a radiolabeled neurotransmitter (e.g., [^{3}H]dopamine, [^{3}H]norepinephrine, or [^{3}H]serotonin).
  - Incubate for a short period to allow for neurotransmitter uptake.
- Termination and Scintillation Counting:
  - Terminate the uptake by rapidly washing the cells with ice-cold buffer.
  - Lyse the cells and measure the amount of radioactivity taken up using a scintillation counter.

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- Data Analysis:
  - Plot the percentage of uptake inhibition against the logarithm of the inhibitor concentration.
  - Determine the IC50 value from the resulting dose-response curve.

Conclusion

The structural activity relationship of dimethyl-substituted phenethylamines is a complex interplay between the steric and electronic effects of the methyl groups and the specific binding pocket topographies of their target proteins. While a complete experimental dataset is not yet available, by drawing comparisons with structurally related compounds, we can formulate a predictive framework for their pharmacological activities. The 3,4- and 2,5-isomers are predicted to be the most pharmacologically active, with potential for interaction with both monoamine transporters and serotonin receptors. Conversely, the 2,6-isomer is likely to be inactive due to steric hindrance. Further empirical investigation using the standardized protocols outlined in this guide is necessary to fully elucidate the SAR of this intriguing class of compounds and to identify potential candidates for further drug development.

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